

# Paniculidine C: An Overview of Available Data on a Synthetic Indole Alkaloid

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## Compound of Interest

Compound Name: *Paniculidine C*

Cat. No.: *B1247875*

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**Paniculidine C**, a synthetically derived indole alkaloid, has been successfully synthesized; however, a comprehensive evaluation of its biological activity, particularly its in vitro and in vivo efficacy, remains elusive in publicly accessible scientific literature. While its synthesis has been detailed, data on its potential therapeutic effects, such as cytotoxic or other pharmacological activities, are not currently available.

**Paniculidine C** is structurally related to other Paniculidine alkaloids, such as Paniculidine A and B, which are natural products isolated from the plant *Murraya paniculata* (also known as *Murraya exotica*)[1]. This plant is a rich source of various bioactive compounds, including numerous alkaloids that have been investigated for their pharmacological properties[2][3][4][5][6][7].

## Synthesis of Paniculidine C

The total synthesis of (±)-**Paniculidine C** was reported as part of a broader study focused on developing efficient synthetic routes to 1-methoxyindole natural products. The synthesis was achieved through the hydrogenolysis of (±)-Paniculidine B[8]. The successful synthesis confirmed the structure of **Paniculidine C**.

## Lack of Efficacy Data

Despite the successful synthesis of **Paniculidine C**, the scientific literature does not currently contain studies detailing its in vitro or in vivo efficacy. Searches for biological evaluations, including cytotoxic, anti-inflammatory, or other pharmacological assessments, have not yielded

any specific data for this compound. The publication detailing its synthesis focuses exclusively on the chemical methodology and does not report any biological testing[8].

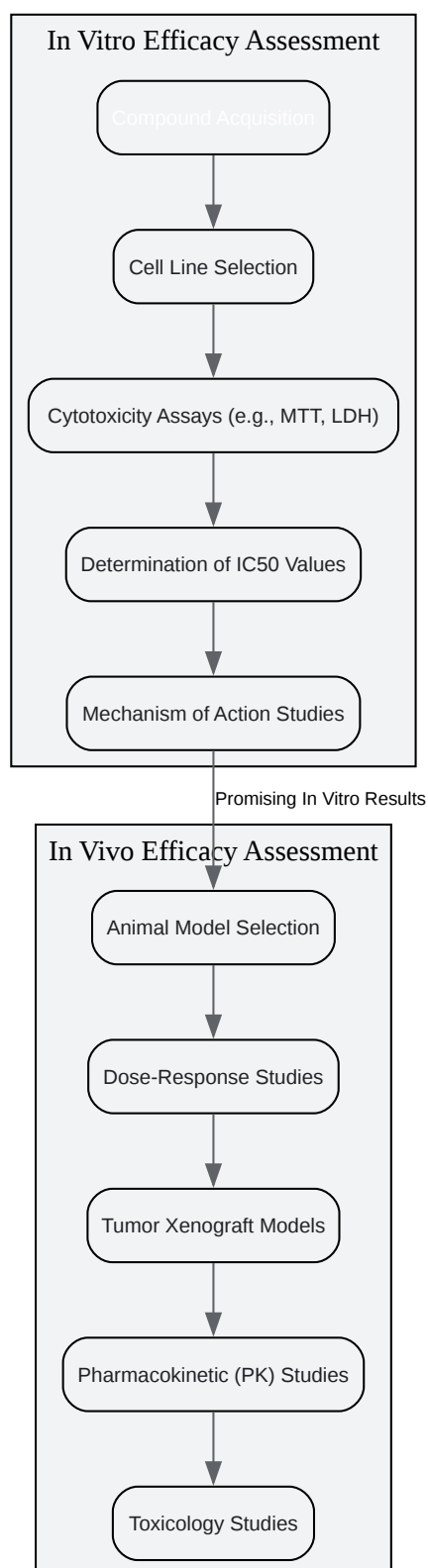
While extracts and other isolated compounds from *Murraya paniculata* have demonstrated various biological activities, including cytotoxic effects against cancer cell lines[2][3][7][9], this information cannot be directly extrapolated to **Paniculidine C** without specific experimental evidence.

## Future Outlook

The absence of efficacy data for **Paniculidine C** presents an opportunity for future research. Given that other alkaloids from *Murraya paniculata* have shown biological activity, it is plausible that **Paniculidine C** may also possess interesting pharmacological properties. Future studies would need to be conducted to determine its in vitro effects on various cell lines and its in vivo efficacy and safety in animal models.

## Experimental Workflow for Future Efficacy Studies

Should research on the efficacy of **Paniculidine C** be undertaken, a general experimental workflow could be proposed. This workflow would aim to first establish the in vitro activity and then proceed to in vivo validation if promising results are obtained.



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Caption: Proposed experimental workflow for evaluating the efficacy of **Paniculidine C**.

In conclusion, while the synthesis of **Paniculidine C** is established, there is currently no available data on its in vitro or in vivo efficacy. Further research is required to elucidate the potential biological activities of this synthetic indole alkaloid.

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